

Commercial suppliers of 2,6-Difluoro-3-(propylsulfonamido)benzoic acid

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Compound of Interest

Compound Name:	2,6-Difluoro-3-(propylsulfonamido)benzoic acid
Cat. No.:	B1391532

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An In-Depth Technical Guide to **2,6-Difluoro-3-(propylsulfonamido)benzoic acid** for Researchers and Drug Development Professionals

Introduction: A Key Building Block in Modern Chemistry

2,6-Difluoro-3-(propylsulfonamido)benzoic acid, identified by CAS Number 1103234-56-5, is a specialized fluorinated aromatic carboxylic acid.^[1] Its molecular structure, featuring a benzoic acid core with two fluorine atoms and a propylsulfonamido group, makes it a valuable and versatile intermediate in medicinal chemistry and materials science.^[2] The strategic placement of fluorine atoms can significantly enhance a molecule's metabolic stability, binding affinity, and lipophilicity, properties that are highly sought after in drug design. This guide provides an in-depth analysis of its commercial availability, synthesis considerations, quality control protocols, and applications, tailored for scientists and procurement specialists in the pharmaceutical and diagnostic sectors.^[2]

Chemical Identity

- IUPAC Name: 2,6-difluoro-3-(propylsulfonylamino)benzoic acid^[1]
- CAS Number: 1103234-56-5^{[1][3]}
- Molecular Formula: C₁₀H₁₁F₂NO₄S^{[1][3]}

- Molecular Weight: 279.26 g/mol [\[1\]](#)[\[4\]](#)

Caption: Chemical Structure of **2,6-Difluoro-3-(propylsulfonamido)benzoic acid**

Commercial Suppliers and Procurement Landscape

Sourcing high-purity chemical intermediates is a critical step in the research and development pipeline.[\[2\]](#) **2,6-Difluoro-3-(propylsulfonamido)benzoic acid** is available from a range of suppliers, from large global distributors to specialized manufacturers, primarily based in China.
[\[2\]](#)

Comparative Analysis of Commercial Suppliers

The choice of supplier often depends on the required scale, purity, documentation, and budget. Below is a summary of notable vendors.

Supplier	Product Grade/Name	Purity	Location	Key Remarks
Sigma-Aldrich (Merck)	AldrichCPR	Not specified[5]	Global	Sold for early discovery research; buyer assumes responsibility for confirming identity and purity. Sales are final.[5]
Hangzhou Zhongqi Chem Co., Ltd.	Industrial/Pharma Grade	≥99.00%[3]	China	An experienced trader established in 2017, ISO 9001 certified, offering fine chemicals and pharmaceutical intermediates.[3]
HANGZHOU LEAP CHEM CO., LTD.	2,6-Difluoro-3-(propylsulfonamido)benzoic acid	≥99.00%[3]	China	Listed as a supplier of high-purity grade material.[3]
Shanghai Gubang New Material Technology Co., LTD.	2,6-difluoro-3-(propylsulfonamido)benzoic acid	Not specified	China	A research and innovation-driven company founded in 2006, located in Shanghai.[6]

BLDpharm	2,6-Difluoro-3-(propylsulfonyl)benzoic acid	Not specified	Global	A supplier of organic building blocks for chemistry research. ^[7]
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Strategic Sourcing Considerations

- Global Distributors (e.g., Sigma-Aldrich): These suppliers offer convenience, a broad catalog, and established logistics. However, for specific compounds like this one, they may be provided on an "as-is" basis without extensive analytical data, intended for initial screening purposes.^[5]
- Specialized Manufacturers (e.g., Hangzhou Zhongqi): Sourcing directly from manufacturers in China can provide significant advantages, including competitive pricing due to economies of scale, high-purity batches (often $\geq 99\%$), and the potential for custom synthesis.^[2] When engaging with these suppliers, it is crucial for procurement managers to verify CAS numbers, confirm purity specifications, and request certificates of analysis.^[2]

Synthesis and Quality Control: A Framework for Integrity

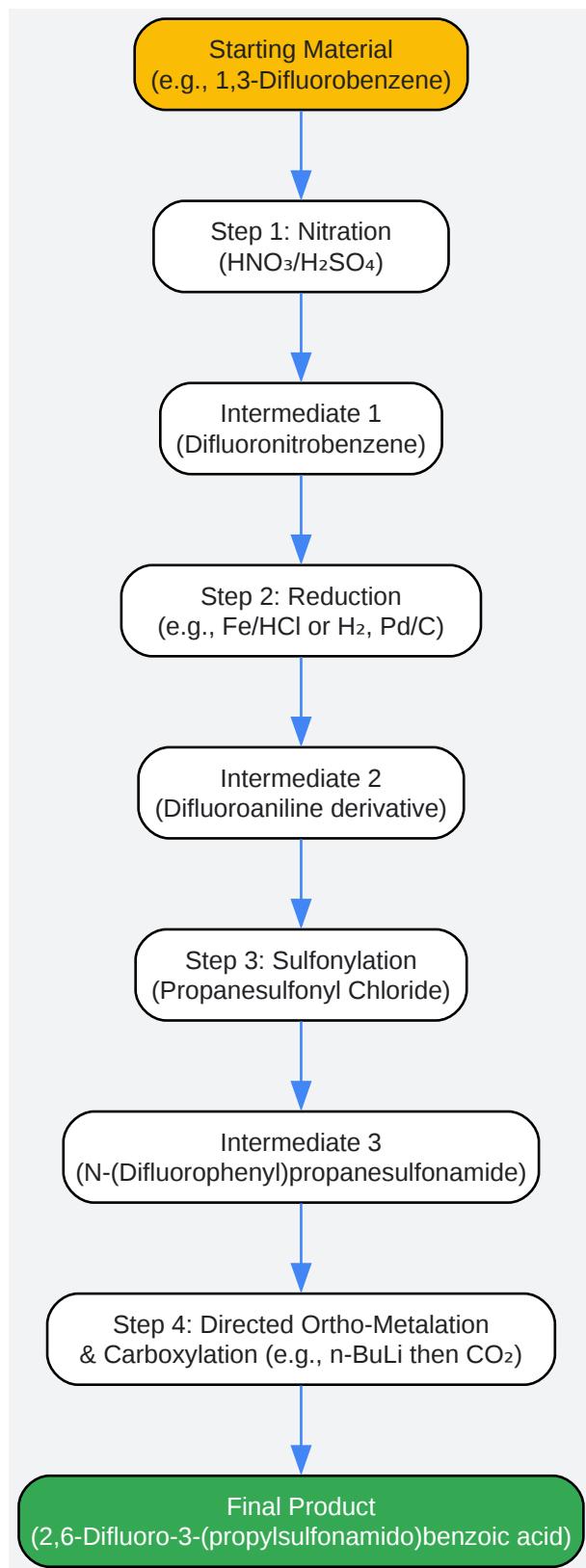
While specific, proprietary synthesis routes for **2,6-Difluoro-3-(propylsulfonylamido)benzoic acid** are not publicly detailed, a logical synthetic pathway can be constructed based on established organic chemistry principles for related fluorinated benzoic acids.

Representative Synthetic Workflow

The synthesis of complex substituted benzene rings often involves a multi-step process. A plausible route would begin with a readily available difluorinated starting material, followed by sequential introduction of the sulfonamido and carboxylic acid groups. The introduction of fluorine atoms is often a difficult and costly step, so it is desirable to perform this as late as possible in a synthetic route to minimize material loss.^[8] However, starting with a pre-fluorinated core is also common.

A potential pathway could involve:

- Nitration: Introduction of a nitro group to a 1,3-difluorobenzene core.
- Reduction: Conversion of the nitro group to an amine.
- Sulfenylation: Reaction of the amine with propanesulfonyl chloride to form the propylsulfonamido group.
- Directed Ortho-Metalation and Carboxylation: A crucial step where a strong base is used to deprotonate the position ortho to the directing sulfonamido group, followed by quenching with carbon dioxide to form the carboxylic acid. This strategy is documented for the synthesis of other substituted benzoic acids.[\[9\]](#)



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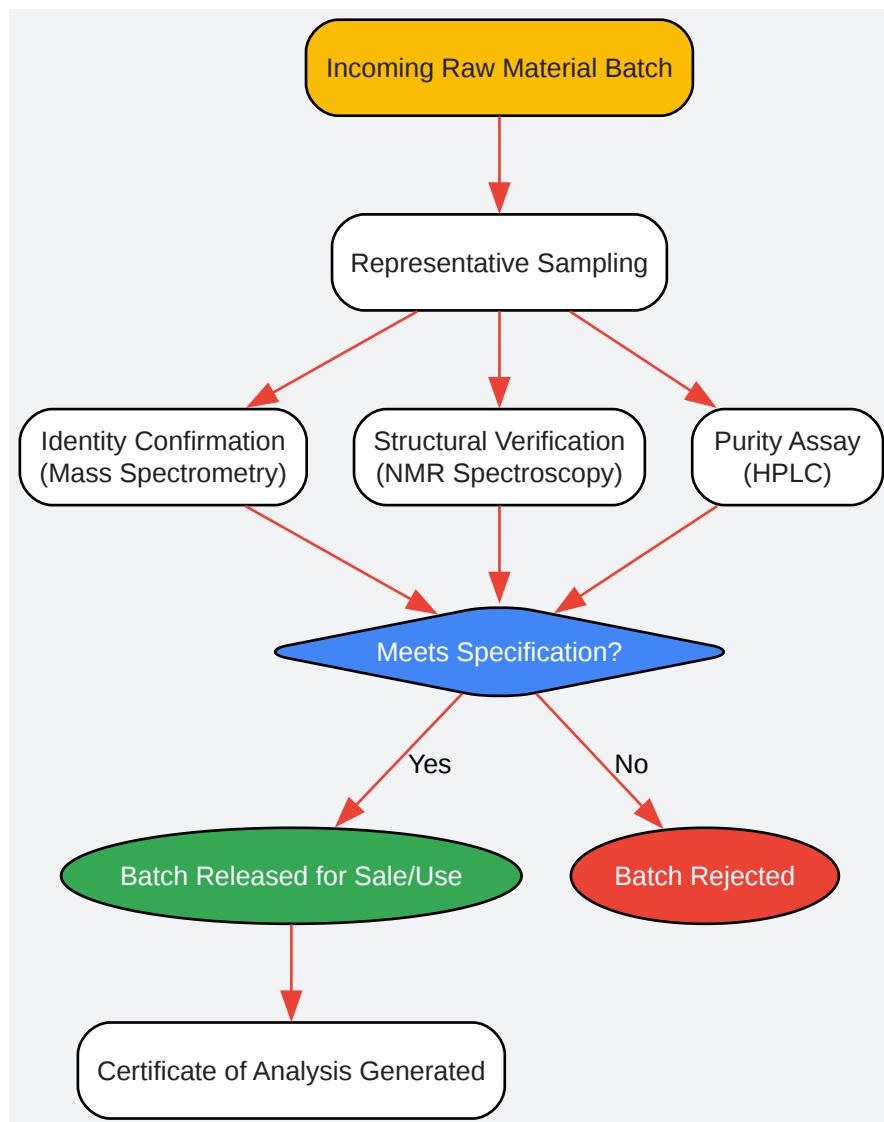
Caption: Representative workflow for the synthesis of the topic compound.

Self-Validating Quality Control (QC) Protocols

For applications in drug development, rigorous quality control is non-negotiable. A self-validating QC system ensures that each batch of the intermediate meets the required specifications for identity, purity, and consistency.

Key Analytical Techniques:

- High-Performance Liquid Chromatography (HPLC): The cornerstone for purity analysis. A well-developed HPLC method can separate the target compound from starting materials, by-products, and other impurities, allowing for precise quantification of purity (typically reported as a percentage area).[\[10\]](#)
- Mass Spectrometry (MS): Used to confirm the molecular weight of the compound, providing definitive evidence of its identity.[\[1\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H , ^{13}C , and ^{19}F NMR are essential for elucidating the precise molecular structure, confirming the connectivity of atoms and the positions of the fluorine substituents.
- Certificate of Analysis (CoA): The culmination of QC testing. Researchers should always request and scrutinize the CoA from the supplier, which documents the results of these tests for a specific batch.



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Caption: A typical Quality Control (QC) workflow for a chemical intermediate.

Applications in Research and Drug Development

The unique substitution pattern of **2,6-Difluoro-3-(propylsulfonamido)benzoic acid** makes it a powerful building block for creating novel molecules with specific biological activities.

- Scaffold for Active Pharmaceutical Ingredients (APIs): Benzoic acid derivatives are prevalent in drug discovery.[11] They have been explored as prodrugs for tuberculosis treatments and as core structures for developing potent phosphodiesterase-4 (PDE4) inhibitors for respiratory diseases like asthma and COPD.[11][12] The specific difluoro-sulfonamido

substitution pattern of this compound can be used to fine-tune the pharmacological properties of new drug candidates.

- **Development of Diagnostic Reagents:** High-purity chemical intermediates are essential for synthesizing the complex molecules used in advanced diagnostic assays.^[2] The defined structure of this compound allows for precise incorporation into larger constructs, such as probes or contrast agents.
- **Fragment-Based Drug Discovery:** In this approach, small, well-characterized molecules ("fragments") are screened for weak binding to a biological target. This compound is an ideal candidate for a fragment library due to its structural features, which can occupy specific pockets in a protein's active site and serve as a starting point for developing more potent inhibitors.

Conclusion

2,6-Difluoro-3-(propylsulfonamido)benzoic acid is more than just a chemical on a supplier's list; it is a critical enabling tool for innovation in the life sciences. For researchers and drug developers, a thorough understanding of the supplier landscape, coupled with a rigorous approach to synthesis and quality control, is paramount. By partnering with reliable suppliers who can provide high-purity, well-characterized material, scientific teams can accelerate their discovery pipelines and build a solid foundation for developing the next generation of therapeutics and diagnostics.

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